

A comparative analysis of the explosive power of different alkyl nitrates

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Compound of Interest

Compound Name: *N-Propyl nitrate*

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A Comparative Analysis of the Explosive Power of Alkyl Nitrates

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the explosive power of various alkyl nitrates, supported by experimental data. The information is intended for professionals in research and development who require a concise and data-driven understanding of the energetic properties of these compounds.

Executive Summary

Alkyl nitrates are a class of organic compounds that have found applications as explosives, propellants, and in certain medical formulations. Their explosive power is primarily determined by their chemical composition, oxygen balance, and the energy released upon decomposition. This analysis focuses on a comparative assessment of key performance indicators for prominent alkyl nitrates, including Nitroglycerin, Ethylene Glycol Dinitrate (EGDN), Methyl Nitrate, and Propyl Nitrate. The data presented herein is collated from various scientific sources and provides a quantitative basis for comparison.

Data Presentation

The explosive properties of the selected alkyl nitrates are summarized in the table below. These values represent key metrics used to characterize the power and performance of

explosive materials.

Alkyl Nitrate	Chemical Formula	Density (g/cm ³)	Velocity of Detonation (VoD) (m/s)	Heat of Explosion (kJ/kg)	Trauzl Lead Block Test (cm ³ /10g)	Brisance (Hess Test, mm)
Nitroglycerin (NG)	C ₃ H ₅ N ₃ O ₉	1.59	7,700[1]	~6,230	530[2]	18.5[3]
Ethylene Glycol Dinitrate (EGDN)	C ₂ H ₄ N ₂ O ₆	1.49	8,300[1]	6,658[3]	610[2]	30.0[3]
Methyl Nitrate (MN)	CH ₃ NO ₃	1.21	6,818[1]	6,700[4]	600[2]	Not Available
n-Propyl Nitrate (PN)	C ₃ H ₇ NO ₃	1.06	5,400 (for Isopropyl Nitrate)[1]	Not Available	Not Available	Not Available

Experimental Protocols

The data presented in this guide is derived from standardized experimental tests designed to quantify the performance of explosive materials. The primary methodologies are outlined below.

Velocity of Detonation (VoD)

The Velocity of Detonation is the speed at which the detonation wave propagates through the explosive. It is a critical measure of an explosive's performance and is often determined using the following methods:

- **Dautriche Method:** This classic method involves initiating an explosive charge at two points with a known distance between them. A detonating cord of a known velocity is initiated at

each point, and the point of collision of the two detonation waves in the cord is used to calculate the VoD of the test explosive.

- **Electronic Probes:** This method utilizes a series of probes (such as ionization pins or fiber optic sensors) placed at precise intervals along the explosive column. As the detonation front passes each probe, a signal is generated, and the time intervals between signals are used to calculate the velocity.
- **High-Speed Photography:** Ultra-high-speed cameras can be used to visually capture the detonation event. By analyzing the progression of the shockwave in the images against a time scale, the VoD can be determined.

Trauzl Lead Block Test

The Trauzl lead block test is a method used to measure the strength or "heaving power" of an explosive. The procedure is as follows:

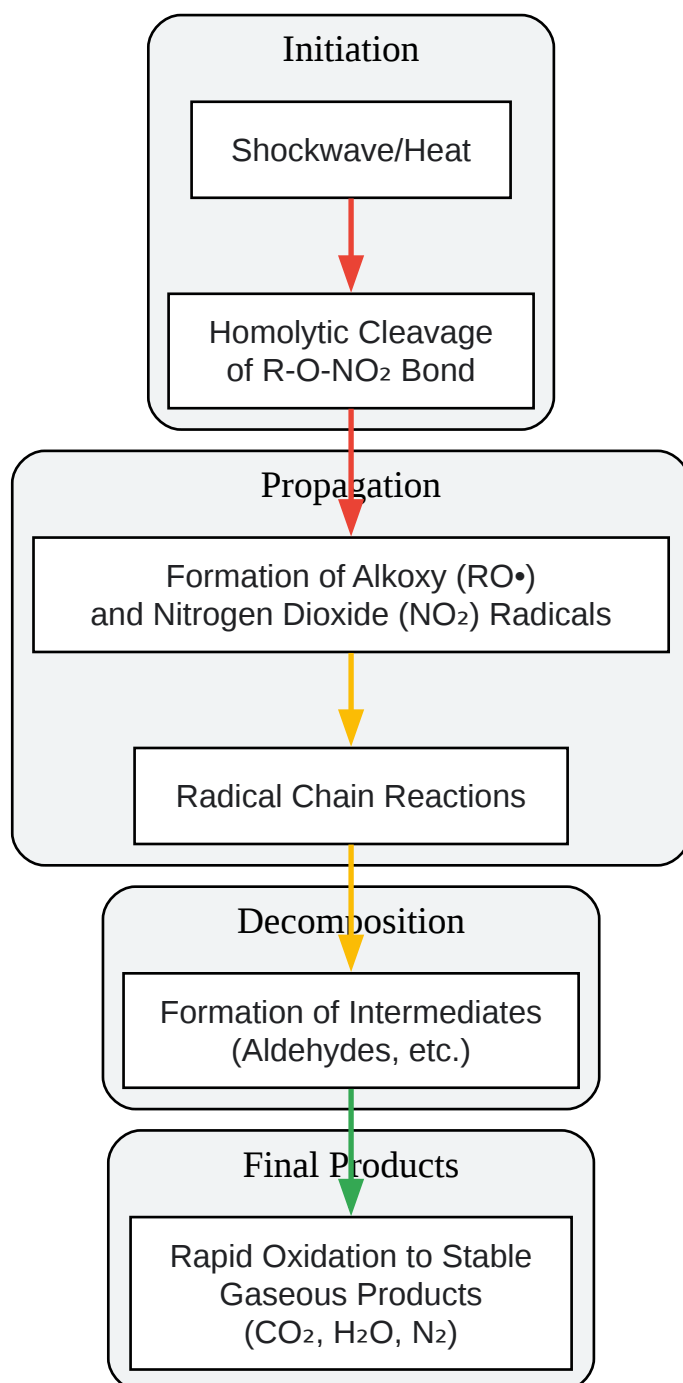
- A standardized lead block (typically 200 mm in diameter and 200 mm high) with a central cavity is used.
- A 10-gram sample of the explosive, wrapped in foil, is placed into the cavity.
- The remainder of the cavity is filled with sand.
- The explosive is detonated.
- The volume of the resulting enlarged cavity is measured by filling it with water and measuring the water's volume.
- The initial volume of the cavity is subtracted from the final volume to give the Trauzl number in cm³. A larger number indicates a greater heaving power.^{[5][6][7]}

Hess Test (Brisance)

Brisance refers to the shattering effect of an explosive. The Hess test is one method used to quantify this property. It involves detonating a sample of the explosive on top of a lead cylinder and measuring the resulting compression of the cylinder. A greater compression indicates higher brisance.^[3]

Detonation Pathway

The explosive decomposition of alkyl nitrates is a rapid, exothermic reaction that produces a large volume of hot gases. The general pathway for the detonation of a simple alkyl nitrate can be conceptualized in the following stages:



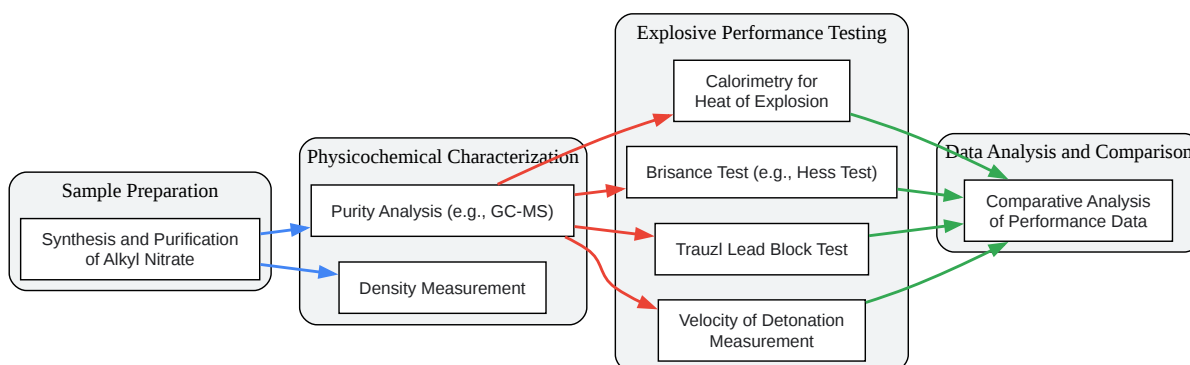
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Caption: Generalized detonation pathway of an alkyl nitrate.

This diagram illustrates the key stages of an alkyl nitrate detonation, starting from the initial shock-induced bond breaking, followed by a cascade of radical chain reactions, and culminating in the formation of stable, high-volume gaseous products that drive the explosion.

Experimental Workflow

The determination of the explosive properties of alkyl nitrates follows a systematic experimental workflow to ensure accurate and reproducible data.



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Caption: Workflow for characterizing alkyl nitrate explosives.

This workflow outlines the process from the synthesis and purification of the alkyl nitrate to the various experimental tests conducted to determine its explosive properties, culminating in a comparative analysis of the collected data.

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References

- 1. Alkyl nitrite - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. Ethylene glycol dinitrate - Wikipedia [en.wikipedia.org]
- 4. aidic.it [aidic.it]
- 5. Trauzl lead block test - Wikipedia [en.wikipedia.org]
- 6. scitoys.com [scitoys.com]
- 7. mueller-instruments.de [mueller-instruments.de]
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